

An In-depth Technical Guide to 2-Methoxy-2-(4-hydroxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-Methoxy-2-(4-hydroxyphenyl)ethanol

Cat. No.: B1261031

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This technical guide provides a comprehensive overview of **2-Methoxy-2-(4-hydroxyphenyl)ethanol**, including its chemical identifiers, physicochemical properties, and detailed experimental protocols for its isolation and synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Identifiers and Physicochemical Properties

2-Methoxy-2-(4-hydroxyphenyl)ethanol is a phenolic alcohol distinguished by a methoxy group on the ethanol side chain.^[1] While a specific CAS number for this compound is not readily available in the public domain, it is indexed under other identifiers. The compound's properties, as computed by PubChem, are summarized below.^[2]

Identifier/Property	Value	Source
PubChem CID	22297411	[2]
Molecular Formula	C ₉ H ₁₂ O ₃	[2]
Molecular Weight	168.19 g/mol	[2]
IUPAC Name	4-(2-hydroxy-1-methoxyethyl)phenol	[2]
Synonyms	2-Methoxy-2-(4'-hydroxyphenyl)ethanol, 4-(2-hydroxy-1-methoxyethyl)phenol	[2]
InChI	InChI=1S/C9H12O3/c1-12-9(6-10)7-2-4-8(11)5-3-7/h2-5,9-11H,6H2,1H3	[2]
InChI Key	UHDDGONMYAQWBV-UHFFFAOYSA-N	[1]
XLogP3	0.6	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	3	[2]
Exact Mass	168.078644241 Da	[2]
Monoisotopic Mass	168.078644241 Da	[2]
Topological Polar Surface Area	49.7 Å ²	[2]
Heavy Atom Count	12	[2]

Experimental Protocols

Detailed methodologies for the isolation of **2-Methoxy-2-(4-hydroxyphenyl)ethanol** from a natural source and a hypothetical total synthesis pathway are presented below.

This protocol describes the extraction and purification of **2-Methoxy-2-(4-hydroxyphenyl)ethanol** from the bulbs of *Allium paradoxum*.^[1]

1. Extraction:

- Air-dry the bulbs of *Allium paradoxum*.
- Grind the dried bulbs into a fine powder.
- Macerate the powder with methanol (MeOH) at room temperature.
- Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain the crude methanol extract.

2. Solvent Partitioning:

- Suspend the crude methanol extract in water.
- Perform sequential liquid-liquid partitioning with n-butanol (BuOH).
- Separate the layers and concentrate the n-butanol fraction to yield the butanol-soluble extract.

3. Chromatographic Purification:

- Subject the butanol-soluble extract to column chromatography on a silica gel column.
- Elute the column with a gradient solvent system of chloroform-methanol.
- Collect fractions and monitor by thin-layer chromatography (TLC).
- Pool the fractions containing the target compound.
- Perform final purification using High-Performance Liquid Chromatography (HPLC) to yield pure **2-Methoxy-2-(4-hydroxyphenyl)ethanol**.

4. Structural Elucidation:

- Confirm the structure of the isolated compound using spectroscopic methods, including one-dimensional and two-dimensional Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[1]

A potential synthetic route to **2-Methoxy-2-(4-hydroxyphenyl)ethanol** can commence from 4-hydroxyacetophenone.^[1] This pathway focuses on the strategic introduction of the methoxy group and the creation of the chiral center.

1. Protection of the Phenolic Hydroxyl Group:

- Protect the hydroxyl group of 4-hydroxyacetophenone with a suitable protecting group (e.g., benzyl ether) to prevent its interference in subsequent reactions.

2. Nucleophilic Substitution:

- React the protected 4-hydroxyacetophenone with a methoxide source, such as sodium methoxide, to introduce the methoxy group at the alpha-carbon of the ketone.

3. Carbonyl Reduction:

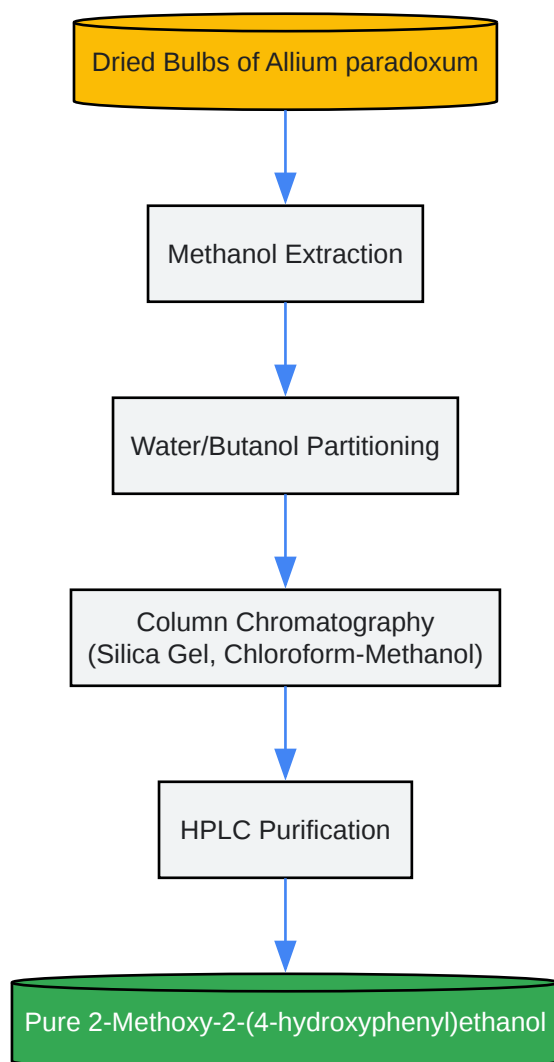
- Reduce the resulting ketone to a secondary alcohol using a reducing agent (e.g., sodium borohydride). This step is crucial as it establishes the chiral center of the molecule.

4. Deprotection:

- Remove the protecting group from the phenolic hydroxyl group to yield the final product, **2-Methoxy-2-(4-hydroxyphenyl)ethanol**.

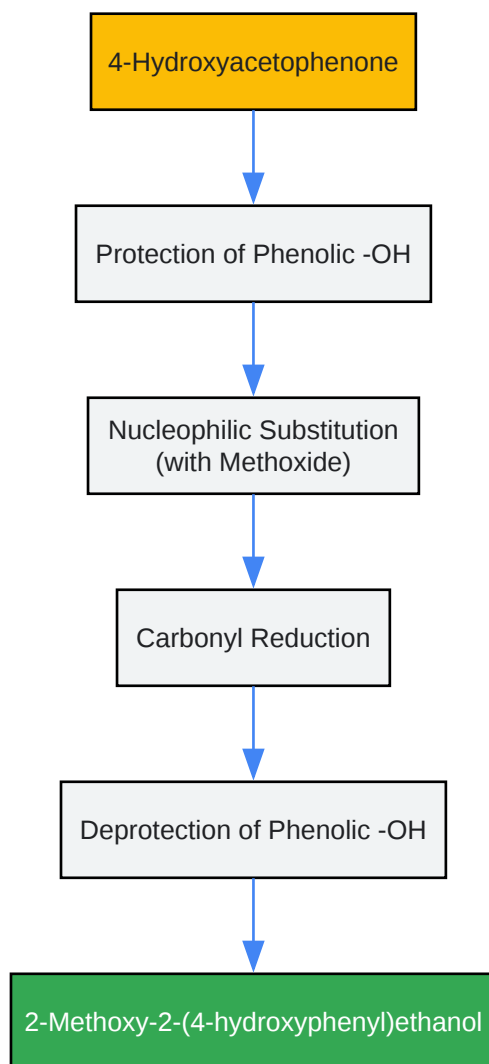
Visualizations

The following diagrams illustrate the experimental workflow for the isolation of **2-Methoxy-2-(4-hydroxyphenyl)ethanol** and a logical diagram of its hypothetical synthesis.



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Caption: Isolation workflow for **2-Methoxy-2-(4-hydroxyphenyl)ethanol**.



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Caption: Hypothetical synthesis of **2-Methoxy-2-(4-hydroxyphenyl)ethanol**.

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References

- 1. 2-Methoxy-2-(4-hydroxyphenyl)ethanol | Benchchem [benchchem.com]

- 2-Methoxy-2-(4'-hydroxyphenyl)ethanol | C₉H₁₂O₃ | CID 22297411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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